

An In-depth Technical Guide to N-Isopropyl-1-piperazineacetamide

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Compound of Interest

Compound Name: *N-Isopropyl-1-piperazineacetamide*

CAS No.: 39890-42-1

Cat. No.: B1294994

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Abstract

This technical guide provides a comprehensive overview of the theoretical and known properties of **N-Isopropyl-1-piperazineacetamide**, a piperazine derivative of interest in chemical and pharmaceutical research. The document is structured to provide researchers, scientists, and drug development professionals with a detailed understanding of the molecule's chemical identity, physicochemical characteristics, a theoretical synthesis pathway, and analytical methodologies. Notably, while the piperazine scaffold is ubiquitous in pharmacologically active agents, **N-Isopropyl-1-piperazineacetamide** itself is not extensively characterized in publicly accessible biological literature. This guide addresses this gap by discussing the potential significance of the molecule within the context of the known biological activities of related piperazine-containing compounds, thereby providing a framework for future investigation.

Introduction and Chemical Identity

N-Isopropyl-1-piperazineacetamide is a chemical compound featuring a central piperazine ring, which is a six-membered heterocycle containing two nitrogen atoms at opposite positions. One nitrogen atom is substituted with an acetamide group, which in turn is N-substituted with an isopropyl group. The second nitrogen of the piperazine ring remains unsubstituted, providing a site for potential further functionalization or interaction with biological targets.

The presence of the piperazine moiety is of significant interest to medicinal chemists. This scaffold is a common feature in a vast array of approved drugs, valued for its ability to improve the pharmacokinetic properties of a molecule, such as solubility and oral bioavailability. The two nitrogen atoms can be protonated at physiological pH, allowing for interactions with biological macromolecules.

- IUPAC Name: 2-(piperazin-1-yl)-N-(propan-2-yl)acetamide[1]
- CAS Number: 39890-42-1[1]
- Molecular Formula: C₉H₁₉N₃O[1]
- Synonyms: N-isopropyl-2-piperazin-1-ylacetamide, 1-Piperazineacetamide, N-(1-methylethyl)-[1]

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The following table summarizes the known and estimated properties of **N-Isopropyl-1-piperazineacetamide**.

Property	Value	Source
Molecular Weight	185.27 g/mol	PubChem[1]
Melting Point	82-88 °C	ECHEMI
Boiling Point	319.5°C (estimated)	ECHEMI
XLogP3	-0.2	PubChem (Computed)[1]
Topological Polar Surface Area	44.4 Å ²	PubChem (Computed)[1]
pKa	15.80 ± 0.46 (estimated)	ECHEMI

Spectroscopic Data

While full spectral data sets are often proprietary to chemical suppliers, the availability of key spectroscopic information has been confirmed.

- ^1H NMR and ^{13}C NMR: Data is available and is crucial for the structural confirmation of the compound.[\[1\]](#)[\[2\]](#)
- Mass Spectrometry: GC-MS data is available, with a reported top peak at m/z 99.[\[1\]](#)
- Infrared Spectroscopy (IR): FTIR spectra have been recorded, which would show characteristic peaks for the amide and amine functional groups.[\[1\]](#)

Synthesis and Purification

A definitive, published, step-by-step synthesis protocol for **N-Isopropyl-1-piperazineacetamide** is not readily available in peer-reviewed literature. However, based on established principles of organic chemistry, a highly plausible and efficient synthetic route involves the N-alkylation of piperazine with an appropriate haloacetamide.

Theoretical Synthesis Protocol

A common and direct method for the synthesis of mono-substituted piperazines is the reaction of a large excess of piperazine with a reactive electrophile, in this case, N-isopropyl-2-chloroacetamide. The excess piperazine acts as both the nucleophile and the base to neutralize the hydrogen chloride byproduct.

Reaction Scheme:



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A plausible synthetic pathway for **N-Isopropyl-1-piperazineacetamide**.

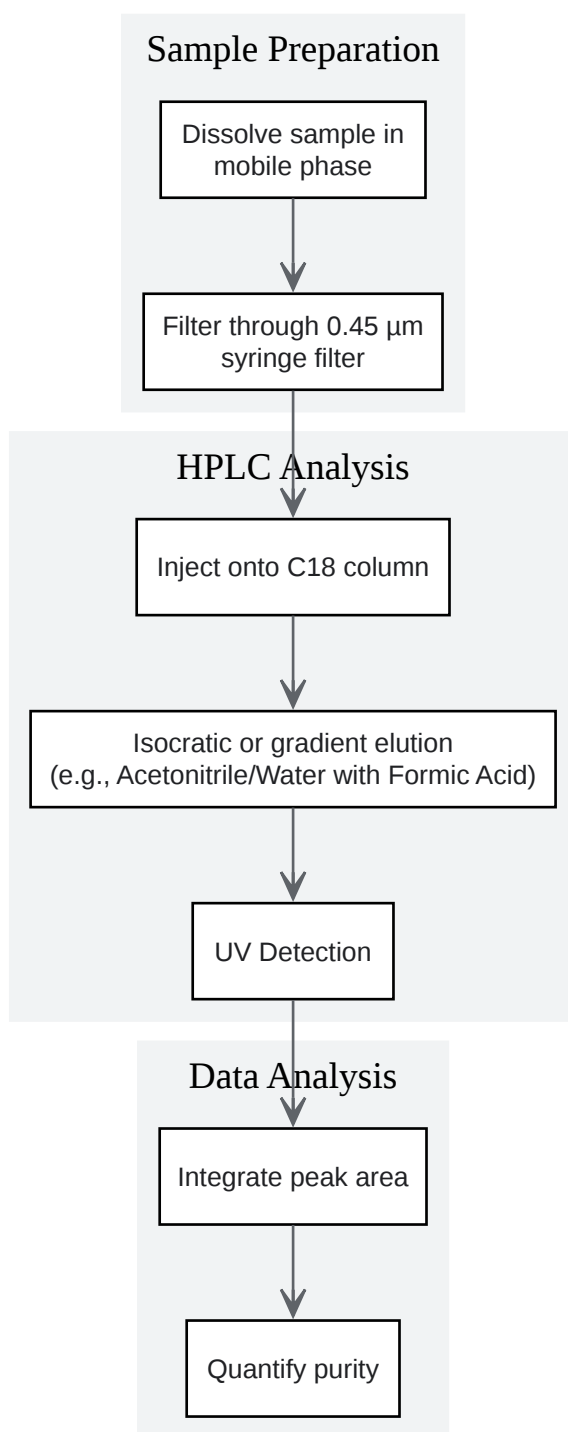
Step-by-Step Methodology:

- **Reaction Setup:** To a solution of N-isopropyl-2-chloroacetamide (1 equivalent) in a suitable polar aprotic solvent such as acetonitrile or DMF, add a large excess of piperazine (e.g., 5-10 equivalents).
- **Reaction Conditions:** Heat the reaction mixture with stirring. The reaction temperature can be optimized, but a range of 60-80 °C is a reasonable starting point. Monitor the reaction progress by an appropriate analytical technique such as TLC or LC-MS.
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. The excess piperazine can be removed by washing with water. The aqueous layer can be extracted with a suitable organic solvent (e.g., ethyl acetate or dichloromethane) to recover any dissolved product.
- **Purification:** The crude product can be purified by column chromatography on silica gel, eluting with a gradient of methanol in dichloromethane or another suitable solvent system to afford the pure **N-Isopropyl-1-piperazineacetamide**.

Purification and Analytical Characterization

The purity of the synthesized compound should be assessed using High-Performance Liquid Chromatography (HPLC). A reverse-phase HPLC method with a C18 column is suitable for this purpose.[3]

Illustrative HPLC Workflow:



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A typical workflow for the HPLC analysis of **N-Isopropyl-1-piperazineacetamide**.

Biological and Pharmacological Profile: A Theoretical Perspective

As of the date of this publication, there is a notable absence of publicly available data on the biological activity, pharmacological profile, and toxicological studies of **N-Isopropyl-1-piperazineacetamide**. Therefore, the following discussion is based on the well-documented roles of the piperazine scaffold in medicinal chemistry and should be considered a theoretical framework for potential future investigations.

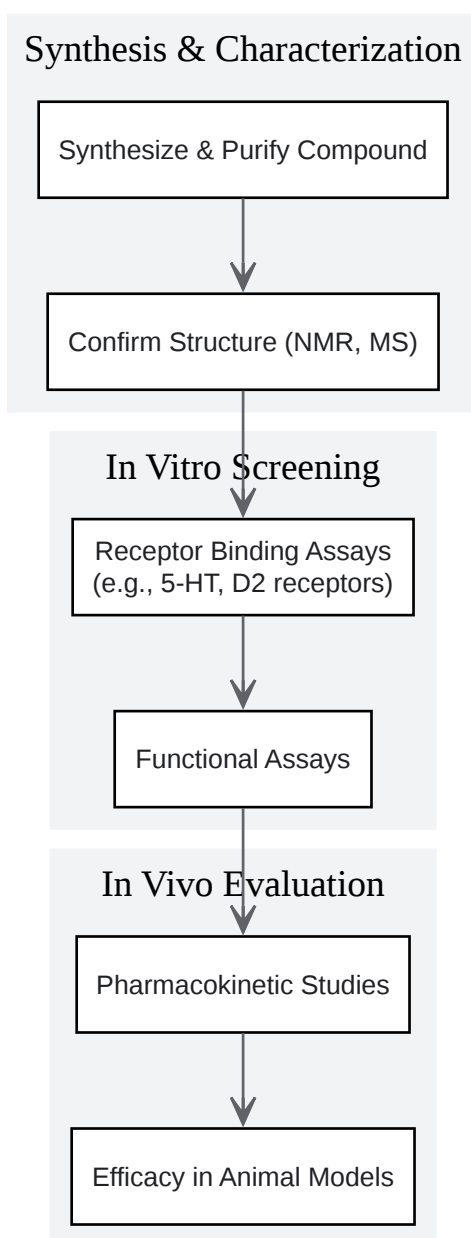
The piperazine ring is a privileged scaffold in drug discovery, appearing in numerous drugs with a wide range of therapeutic applications. Its prevalence is due to its favorable physicochemical properties and its ability to interact with various biological targets.

Potential Areas of Pharmacological Interest:

- **Central Nervous System (CNS) Activity:** Many piperazine-containing drugs exhibit CNS activity. The basic nitrogen of the piperazine ring can be protonated at physiological pH, potentially allowing for interactions with neurotransmitter receptors, such as serotonin (5-HT) and dopamine (D2) receptors.
- **Antihistaminic Activity:** The piperazine structure is a core component of several antihistamines (H1 receptor antagonists).
- **Anthelmintic Properties:** Piperazine and its simple salts have been used as anthelmintic agents.^[4]

The specific combination of the N-isopropylacetamide substituent on the piperazine ring of the title compound would modulate its steric and electronic properties, leading to a unique pharmacological profile that can only be determined through experimental evaluation.

Proposed Future Research Workflow:



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A proposed workflow for the future biological evaluation of **N-Isopropyl-1-piperazineacetamide**.

Safety and Handling

Based on aggregated GHS data, **N-Isopropyl-1-piperazineacetamide** should be handled with appropriate precautions.^[1]

- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Standard laboratory safety protocols, including the use of a fume hood, safety glasses, and chemical-resistant gloves, are recommended when handling this compound.[5]

Conclusion

N-Isopropyl-1-piperazineacetamide is a well-defined chemical entity with a piperazine core, suggesting potential for biological activity. This guide has consolidated the available chemical and physical data and proposed a robust theoretical framework for its synthesis and analysis. The significant gap in the understanding of its pharmacological and toxicological profile highlights an opportunity for future research. The protocols and theoretical discussions presented herein are intended to serve as a valuable resource for scientists initiating studies on this and related molecules.

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